

A Comprehensive Technical Guide to Ammonium Dichromate, BioXtra Grade

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Compound of Interest

Compound Name: Ammonium dichromate, BioXtra

Cat. No.: B8179976

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Abstract

This technical guide provides an in-depth analysis of Ammonium Dichromate, with a specific focus on the BioXtra grade tailored for high-purity research applications. The document elucidates the compound's molecular structure, chemical formula, and physicochemical properties. It further explores its applications in research and development, emphasizing the importance of the BioXtra specification for ensuring experimental reliability. Detailed protocols, safety considerations, and visualizations are included to offer a holistic understanding for laboratory professionals.

Introduction to Ammonium Dichromate

Ammonium dichromate is an inorganic salt with the formula $(\text{NH}_4)_2\text{Cr}_2\text{O}_7$.^{[1][2]} It consists of ammonium cations (NH_4^+) and dichromate anions ($\text{Cr}_2\text{O}_7^{2-}$).^[1] In this compound, chromium exists in its +6 oxidation state, known as hexavalent chromium, which is a potent oxidizing agent.^[1] The salt forms bright orange-red monoclinic crystals and is odorless.^{[3][4]}

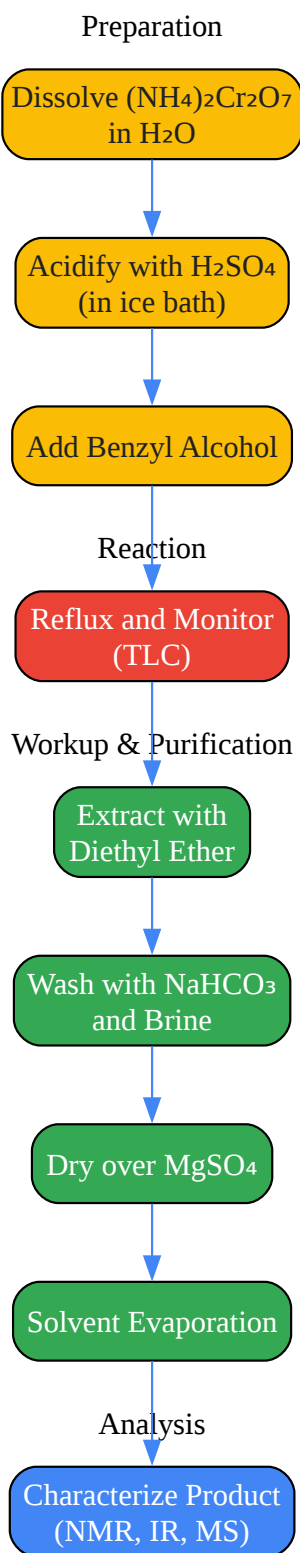
Historically, ammonium dichromate has been utilized in various fields, including pyrotechnics, photography, lithography, and as a mordant in dyeing.[1][5] In the laboratory, it has been used as a source of pure nitrogen.[1][6] However, due to the high toxicity and carcinogenic nature of hexavalent chromium compounds, its applications have become more specialized and are conducted under strict safety protocols.[7][8]

Molecular Structure and Chemical Formula

The chemical formula for ammonium dichromate is $(\text{NH}_4)_2\text{Cr}_2\text{O}_7$. [1][9] This formula indicates that two ammonium ions are required to balance the 2- charge of the dichromate ion. The molar mass of ammonium dichromate is approximately 252.07 g/mol . [2][10]

The dichromate anion consists of two chromium atoms, each tetrahedrally coordinated to four oxygen atoms, with one oxygen atom shared between the two chromium atoms. The ammonium cation is a polyatomic ion with a central nitrogen atom bonded to four hydrogen atoms in a tetrahedral arrangement.

The crystal structure of ammonium dichromate is monoclinic.[1] In the solid state, each ammonium ion is irregularly surrounded by eight oxygen atoms from the dichromate anions, with distances characteristic of hydrogen bonds.[1]



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